

Personal protective equipment for handling 1-Ebio

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Compound of Interest

Compound Name: 1-Ebio

Cat. No.: B031489

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Essential Safety Protocols for Handling 1-Ebio

For researchers, scientists, and drug development professionals working with **1-Ebio** (1-Ethyl-2-benzimidazolinone), a compound primarily used as an activator of epithelial KCa channels, adherence to strict safety protocols is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe handling of this chemical.

Chemical and Physical Properties

Understanding the basic properties of **1-Ebio** is the first step in safe handling. This information is critical for assessing potential hazards and implementing appropriate safety measures.

Property	Value
Chemical Name	1-Ethyl-2-benzimidazolinone
Molecular Formula	C ₉ H ₁₀ N ₂ O
Molecular Weight	162.19 g/mol
CAS Number	10045-45-1
Appearance	Solid
Purity	≥98%
Solubility	Soluble in DMSO and ethanol to 100 mM
Storage	Store at room temperature

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to minimize exposure and ensure personal safety. The selection of PPE should be based on a thorough risk assessment of the procedures being performed.

Protection Type	Required Equipment	Specifications and Best Practices
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Disposable gloves should be worn at all times when handling 1-Ebio.[1][2] Change gloves immediately if they become contaminated, and always wash hands after removing them.[2][3] Do not reuse disposable gloves.[2]
Eye Protection	Safety glasses with side shields or goggles	Must be worn to protect against potential splashes of solutions containing 1-Ebio.[3][4]
Body Protection	Laboratory coat	A lab coat should be worn to protect skin and personal clothing from contamination.[1][4] This should be removed before leaving the laboratory area.[2][3]
Respiratory Protection	Not generally required for handling the solid form in well-ventilated areas.	If there is a risk of generating dust or aerosols, work should be conducted in a chemical fume hood or a biological safety cabinet to prevent inhalation.[4][5]

Operational Plan for Safe Handling

A systematic approach to handling **1-Ebio** will minimize risks. The following procedural steps should be followed:

- Preparation: Before handling, ensure that the work area is clean and uncluttered. Verify that all necessary PPE is available and in good condition. Locate the nearest safety shower and eyewash station.

- **Weighing and Solution Preparation:** When weighing the solid form of **1-Ebio**, do so in a well-ventilated area or a chemical fume hood to avoid inhalation of any fine particulates. When preparing solutions with solvents like DMSO or ethanol, handle them in a fume hood to minimize exposure to solvent vapors.
- **Experimental Use:** During experimental procedures, handle all solutions containing **1-Ebio** with care to avoid splashes and spills. All manipulations should be performed over a spill-containment tray.
- **Post-Handling:** After use, decontaminate all surfaces that may have come into contact with **1-Ebio**. Wash hands thoroughly with soap and water.

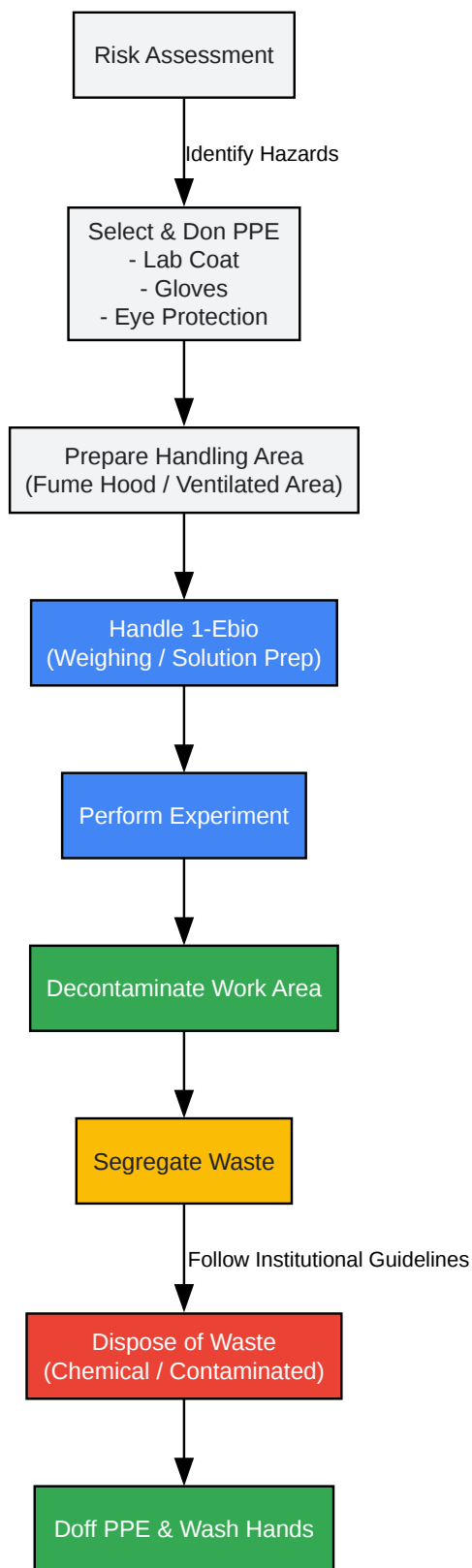
Disposal Plan

Proper disposal of **1-Ebio** and associated waste is critical to prevent environmental contamination and ensure a safe laboratory environment.

Waste Type	Disposal Procedure
Unused Solid 1-Ebio	Dispose of as chemical waste in accordance with institutional and local regulations. Do not dispose of in the regular trash.
Solutions of 1-Ebio	Collect in a designated, sealed, and properly labeled hazardous waste container. The container should be compatible with the solvent used (e.g., a container suitable for flammable liquids if ethanol is the solvent).
Contaminated Labware (e.g., pipette tips, tubes)	Collect in a designated biohazard or chemical waste bag. ^[6] These items should not be placed in regular trash receptacles. ^[6]
Contaminated PPE (e.g., gloves)	Dispose of in a designated biohazard or chemical waste container immediately after use. ^[2]

Safe Handling Workflow for 1-Ebio

The following diagram outlines the logical steps for the safe handling and disposal of **1-Ebio** in a laboratory setting.



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Caption: Workflow for safe handling and disposal of **1-Ebio**.

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